

Stac Protein Involvement in Native American Myopathy: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Stac protein
CAS No.:	186325-05-3
Cat. No.:	B1171205

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Native American myopathy (NAM), now more broadly classified as STAC3 disorder, is an autosomal recessive congenital myopathy characterized by significant muscle weakness, distinct craniofacial features, and a heightened susceptibility to malignant hyperthermia.[1][2][3] This debilitating condition arises from mutations in the STAC3 gene, which encodes for a crucial adapter protein in the skeletal muscle excitation-contraction (EC) coupling machinery.[4] [5] The STAC3 protein is essential for the proper function of the dihydropyridine receptor (DHPR) and the ryanodine receptor 1 (RyR1), the voltage sensor and calcium release channel, respectively, that orchestrate the release of calcium from the sarcoplasmic reticulum to initiate muscle contraction.[6][7] This guide provides a comprehensive technical overview of the role of STAC3 in NAM, detailing the molecular pathogenesis, key experimental findings, and relevant methodologies for future research and therapeutic development.

Introduction: The Molecular Basis of STAC3 Disorder

STAC3 disorder is a congenital myopathy first identified in the Lumbee tribe of North Carolina, where it has a prevalence of approximately 1 in 5,000 individuals.^{[8][9]} While the homozygous p.Trp284Ser missense mutation in the STAC3 gene is the predominant cause in this population, a spectrum of other pathogenic variants has been identified in diverse ethnic groups, leading to the broader term STAC3 disorder.^{[2][3][10]}

The STAC3 protein is a key component of the EC coupling apparatus, a complex of proteins that translates electrical signals at the muscle cell membrane into the release of intracellular calcium, thereby triggering muscle contraction.^{[5][6]} STAC3 facilitates the functional coupling between the DHPR (CaV1.1) in the T-tubule membrane and RyR1 in the sarcoplasmic reticulum membrane.^{[4][11]} The p.Trp284Ser mutation, located in the first SH3 domain of STAC3, impairs this crucial interaction, leading to defective EC coupling and the resultant muscle weakness characteristic of the disease.^{[11][12]}

Quantitative Data Summary

The following tables summarize key quantitative findings from studies on STAC3 disorder and its experimental models, providing a comparative overview of the functional consequences of STAC3 mutations.

Table 1: Muscle Contractility and Fiber Composition in Stac3 Knockout Mice

Parameter	Wild-Type	Stac3 Knockout	Percentage Change	Reference
Maximum Tetanic Force	[4]			
- Electrical Stimulation	100%	~20%	~80% decrease	[4]
- High [K+] Depolarization	100%	~29%	~71% decrease	[4]
- Caffeine Application	100%	~55%	~45% decrease	[4]
- 4-chloro-m-cresol Application	100%	~58%	~42% decrease	[4]
Muscle Fiber Composition	[4][9]			
- Slow Fiber-like Fibers	Baseline	60% increase	60% increase	[4]
- Myofiber Number (EDL)	Baseline	18-26% less	18-26% decrease	[9]
- Myofiber Cross-Sectional Area (EDL)	Baseline	20% greater	20% increase	[9]

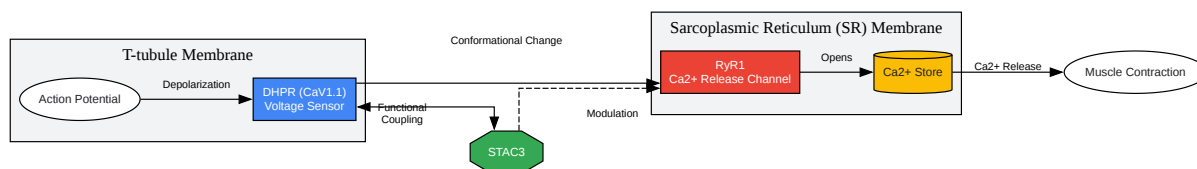
Table 2: Electrophysiology and Calcium Dynamics in STAC3 Mutant Models

Parameter	Wild-Type/Control	STAC3 Mutant	Percentage Change	Reference
DHPR Intramembrane Charge Movement (Q _{max})	Normalized to 1	Significantly reduced	Variable reduction reported	[13]
SR Ca ²⁺ Release (Depolarization-induced)	Normalized to 1	Dramatically reduced	Variable, significant reduction	[13]
Peak L-type Calcium Current Density	[14]			
- STAC3-1-228 truncation	100%	~83%	~17% decrease	[14]
EC Coupling Calcium Transients	[14]			
- STAC3-1-228 truncation	100%	~20%	~80% decrease	[14]
- STAC3-CT-β1a fusion	100%	~20%	~80% decrease	[14]
DHPRα Levels at Triads	100%	~70%	30% reduction	[15]
DHPR Particles in T-tubules	100%	~49%	51% reduction	[15]
RyR1 Expression at Triads	No significant difference	No significant difference	-	[15]

Signaling Pathways and Experimental Workflows

STAC3's Role in Excitation-Contraction Coupling

The following diagram illustrates the central role of STAC3 in the signaling cascade of skeletal muscle excitation-contraction coupling.

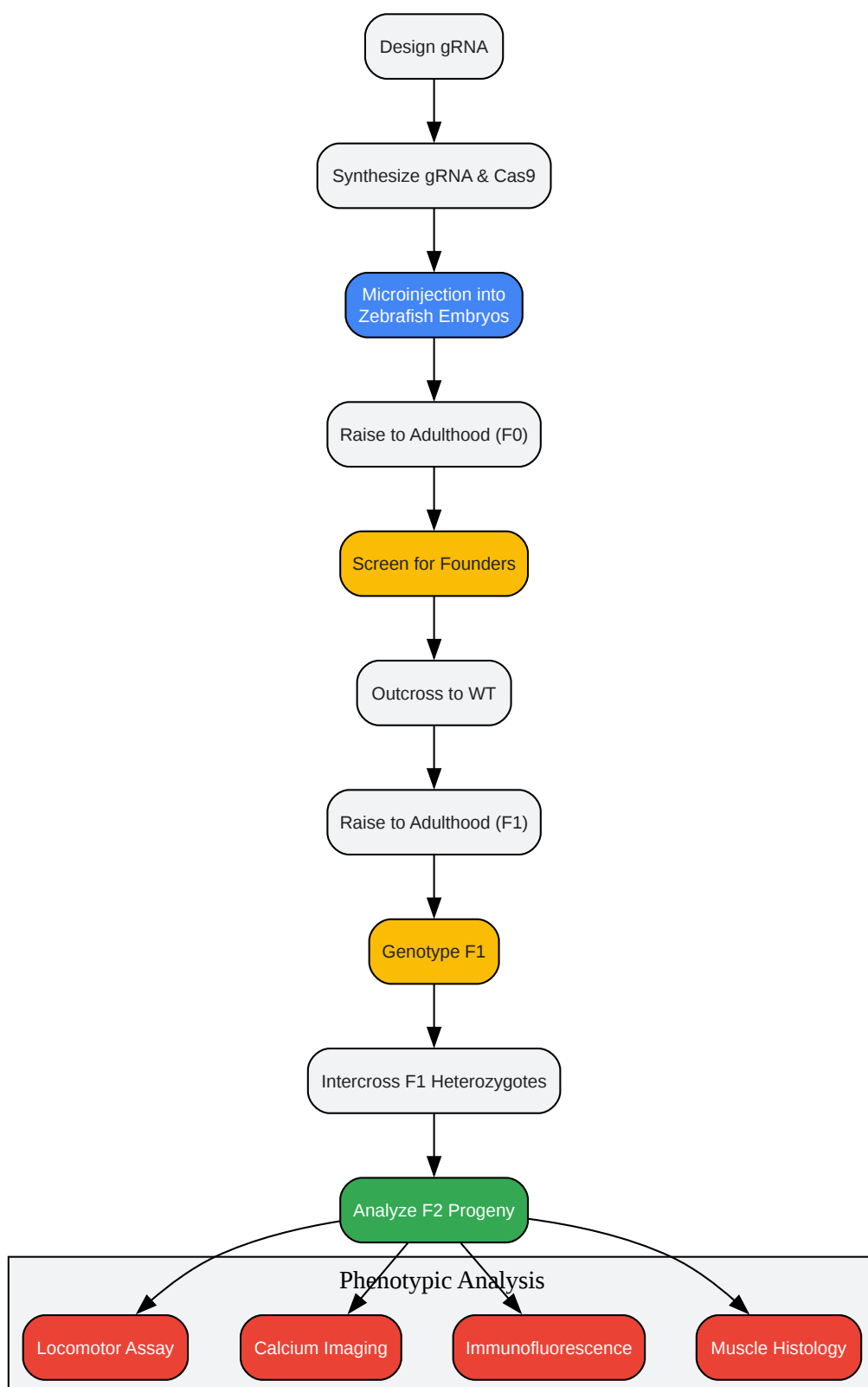


[Click to download full resolution via product page](#)

Caption: STAC3-mediated excitation-contraction coupling in skeletal muscle.

Experimental Workflow for Generating and Analyzing STAC3 Knockout Zebrafish

This workflow outlines the key steps in creating and characterizing a STAC3 knockout zebrafish model to study Native American myopathy.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. JCI Insight - STAC3 binding to CaV1.1 II-III loop is nonessential but critically supports skeletal muscle excitation-contraction coupling [insight.jci.org]
- 2. Molecular interactions of STAC proteins with skeletal muscle dihydropyridine receptor and excitation-contraction coupling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Novel STAC3 Mutations in the First Non-Amerindian Patient with Native American Myopathy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. STAC3 incorporation into skeletal muscle triads occurs independent of the dihydropyridine receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 5. STAC3 gene congenital myopathy and malignant hyperthermia: a crossroads between neurology and anesthesia - PMC [pmc.ncbi.nlm.nih.gov]
- 6. [s3.eu-central-3.ionscloud.com](https://s3.eu-central-3.amazonaws.com/ionscloud.com) [[s3.eu-central-3.ionscloud.com](https://s3.eu-central-3.amazonaws.com/ionscloud.com)]
- 7. In vitro contracture testing for the diagnosis of malignant hyperthermia susceptibility | Lund University [lunduniversity.lu.se]
- 8. STAC3 stably interacts through its C1 domain with CaV1.1 in skeletal muscle triads - PMC [pmc.ncbi.nlm.nih.gov]
- 9. In vitro contracture testing (IVCT) — European Malignant Hyperthermia Group [emhg.org]
- 10. Protocol for Immunoprecipitation (Co-IP) [protocols.io]
- 11. Stac3 is a component of the excitation-contraction coupling machinery and mutated in Native American myopathy - PMC [pmc.ncbi.nlm.nih.gov]
- 12. STAC3 — European Malignant Hyperthermia Group [emhg.org]
- 13. pnas.org [pnas.org]
- 14. STAC3 binding to CaV1.1 II-III loop is nonessential but critically supports skeletal muscle excitation-contraction coupling - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Congenital myopathy results from misregulation of a muscle Ca²⁺ channel by mutant Stac3 - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Stac Protein Involvement in Native American Myopathy: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1171205/docs#stac-protein-involvement-in-native-american-myopathy-a-technical-guide\]](https://www.benchchem.com/product/b1171205/docs#stac-protein-involvement-in-native-american-myopathy-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)